

Application Notes and Protocols: Systemin Bioassay on Tomato Seedlings

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Compound of Interest

Compound Name: Systemin

Cat. No.: B549619

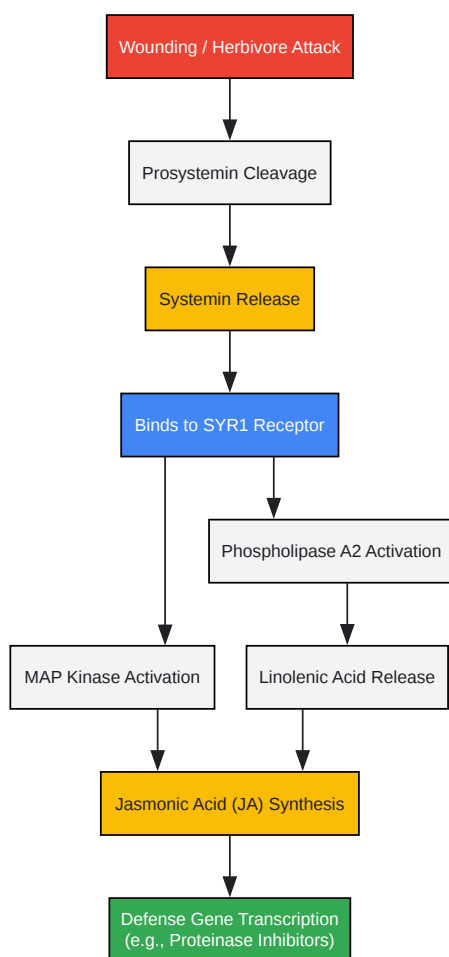
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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Systemin** is an 18-amino acid polypeptide hormone discovered in tomato plants (*Solanum lycopersicum*) that plays a crucial role in the plant's defense response against herbivores and pathogens.[1][2] Upon wounding, **systemin** is processed from its 200-amino acid precursor, pro**systemin**, and is released into the plant's vascular system.[2][3] It acts as a primary signal, triggering a systemic defense response that leads to the synthesis of various defensive compounds, most notably proteinase inhibitors (PIs).[2][3] The **systemin** bioassay is a fundamental tool used to study this signaling pathway, screen for molecules that modulate plant defense, and understand the mechanisms of plant immunity. This document provides a detailed protocol for performing a **systemin** bioassay on young tomato seedlings, focusing on the induction of proteinase inhibitors as a quantifiable output.

Systemin Signaling Pathway

Wounding or herbivore attack triggers the cleavage of pro**systemin**, releasing **systemin**. This peptide then binds to a cell surface receptor, recently identified as SYR1, initiating a signaling cascade.[4] This cascade involves the activation of a MAP kinase and a phospholipase A2.[1][5] The subsequent release of linolenic acid from the cell membrane leads to the synthesis of jasmonic acid (JA), a key oxylipin signaling molecule.[1][2][5] Jasmonic acid then activates the transcription of a suite of defense-related genes, including those for proteinase inhibitors, which interfere with insect digestion.[1][6]



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Caption: The **systemin** signaling cascade in tomato.

Experimental Protocols

This protocol details the "cut-stem" bioassay method, a reliable technique for introducing **systemin** into the vascular system of young tomato seedlings to measure the induction of proteinase inhibitors.[3][7]

Phase 1: Plant Growth and Preparation

- Seed Germination:
 - Sterilize tomato seeds (e.g., *Solanum lycopersicum* cv. 'Red Setter') by briefly washing them in 70% ethanol followed by a 1% sodium hypochlorite solution and rinsing with sterile distilled water.

- Place seeds on sterile filter paper moistened with sterile water in a petri dish.[4]
- Incubate in the dark at 24 ± 1 °C for approximately three days until cotyledons emerge.[4]
- Seedling Cultivation:
 - Once cotyledons have emerged, expose the seeds to a 16:8 hour light:dark photoperiod for 48 hours.[4]
 - Transfer germinated seedlings to pots containing sterile soil or a suitable growth medium.
 - Grow seedlings in a climate-controlled chamber at 26 ± 1 °C with a 16:8 hour light:dark photoperiod for 2-3 weeks. Plants should have at least two fully expanded true leaves.

Phase 2: Systemin Application

- Solution Preparation:
 - Prepare a stock solution of synthetic **systemin** peptide in a suitable solvent (e.g., sterile water or a phosphate buffer).
 - Prepare working solutions of **systemin** at desired concentrations (e.g., 0 pM, 10 pM, 100 pM) in a buffered solution (e.g., 10 mM sodium phosphate, pH 6.5). Nanomolar concentrations are typically effective.[3] The 0 pM solution serves as the negative control.
- Seedling Treatment:
 - Using a sterile scalpel, carefully excise the entire aerial part of a tomato seedling by cutting the stem just above the soil line.
 - Immediately place the cut end of the stem into a microcentrifuge tube or small vial containing the **systemin** working solution.[3][7]
 - Allow the seedling to take up the solution for approximately 45-60 minutes.[7]

Phase 3: Incubation

- After the uptake period, transfer the seedlings to vials containing only water or a hydroponic solution to prevent dehydration.

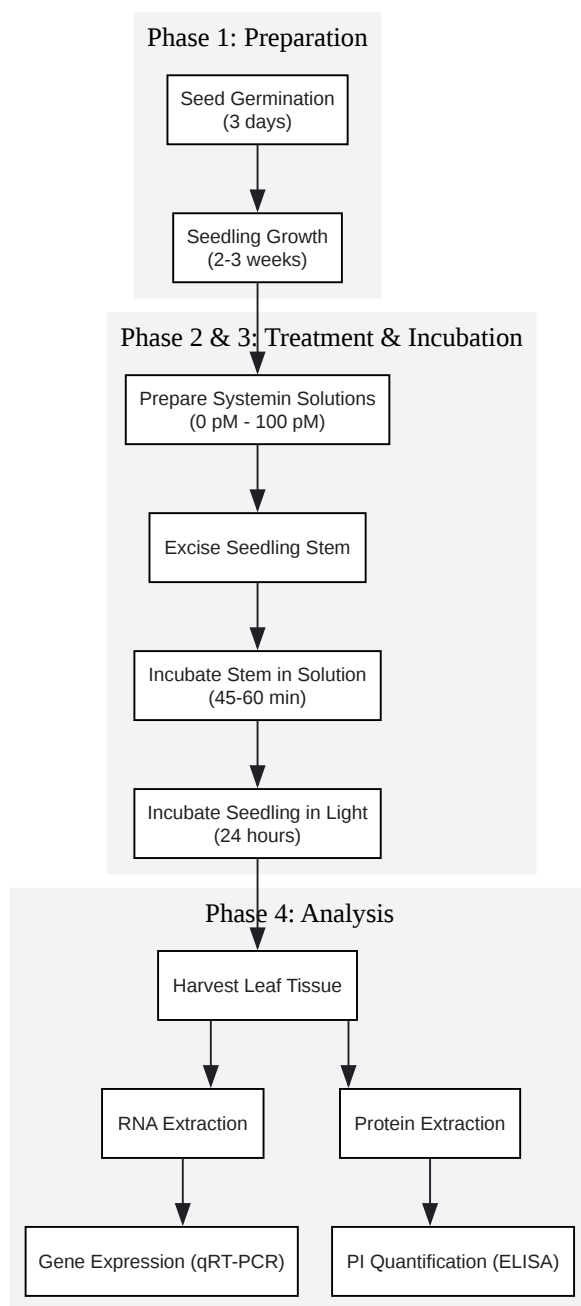
- Place the vials in a sealed, humid chamber under constant light and a controlled temperature (e.g., 26 °C) for 24 hours to allow for the systemic response and accumulation of defense proteins.^[7]

Phase 4: Sample Collection and Analysis

- Tissue Harvesting: After the 24-hour incubation, harvest the leaves from each seedling.
- Quantification of Proteinase Inhibitors (PIs):
 - Protein Extraction: Homogenize the leaf tissue in an appropriate extraction buffer. Centrifuge the homogenate to pellet cell debris and collect the supernatant containing the soluble proteins.
 - Immunological Assay: The concentration of specific proteinase inhibitors (e.g., Pin I or Pin II) in the leaf extracts can be quantified using immunological methods such as an Enzyme-Linked Immunosorbent Assay (ELISA) or Western blotting, with antibodies specific to the target proteinase inhibitor.^[7] The results are typically expressed as µg of PI per gram of fresh leaf tissue.
- Quantification of Gene Expression (Optional):
 - RNA Extraction: Extract total RNA from the harvested leaf tissue using a standard protocol (e.g., Trizol or a commercial kit).
 - qRT-PCR: Perform quantitative real-time PCR to measure the transcript levels of proteinase inhibitor genes. This provides data on the induction of the defense response at the transcriptional level.

Experimental Workflow

The following diagram outlines the key steps of the **systemin** bioassay workflow.



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Caption: Experimental workflow for the **systemin** bioassay.

Data Presentation

Quantitative data from the bioassay should be summarized to clearly show the dose-dependent effect of **systemin** on the induction of defense responses. The primary endpoint is typically the accumulation of proteinase inhibitors.

Table 1: Effect of **Systemin** Concentration on Proteinase Inhibitor II (Pin II) Accumulation in Tomato Seedling Leaves

Treatment Group (Systemin Conc.)	Mean Pin II Concentration (µg/g fresh weight)	Standard Deviation
Control (0 pM)	15.2	± 3.1
10 pM	68.5	± 7.4
100 pM	145.8	± 12.6

Note: Data are hypothetical and serve as an example of expected results. The accumulation of proteinase inhibitors is a well-established response to **systemin** treatment.[3][7]

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